

Technical Whitepaper: 2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine

CAS No.: 935252-67-8

Cat. No.: B2413680

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Executive Summary

2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine is a versatile heterocyclic intermediate characterized by a pyrimidine core substituted with a reactive chlorine atom at the C2 position and a trifluoroethoxy group at the C4 position. This specific substitution pattern makes it an invaluable scaffold in medicinal chemistry.^[1] The trifluoroethoxy moiety acts as a bioisostere for methoxy or ethoxy groups, offering enhanced metabolic stability (by blocking oxidative dealkylation) and increased lipophilicity, which can improve blood-brain barrier permeability. The remaining C2-chlorine provides a handle for further functionalization via nucleophilic aromatic substitution (

) or transition-metal-catalyzed cross-coupling.

Chemical Profile

Property	Specification
Chemical Name	2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine
Molecular Formula	
Molecular Weight	212.56 g/mol
Core Structure	Pyrimidine ring with 2-Cl and 4-OCH ₃ CF substituents
Key Functional Groups	Electrophilic C2-Cl, Lipophilic Trifluoroethoxy
Physical State (Typical)	Low-melting solid or viscous oil (dependent on purity)
Solubility	Soluble in DCM, EtOAc, THF, DMF; Insoluble in water

Synthesis & Manufacturing

The synthesis of **2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine** relies on a regioselective nucleophilic aromatic substitution (

) of 2,4-dichloropyrimidine.

Reaction Logic & Regioselectivity

The reaction between 2,4-dichloropyrimidine and a nucleophile (like the trifluoroethoxide anion) is highly regioselective.

- C4 Position:** The carbon at position 4 is more electrophilic than position 2. This is due to the para-like relationship with N1 and the ortho-like relationship with N3, which creates a greater deficiency of electron density at C4 compared to C2 (which is flanked by two nitrogens but sterically less accessible and electronically distinct in the transition state).
- Outcome:** Under controlled conditions (1 equivalent of nucleophile, low temperature), substitution occurs predominantly at C4, yielding the desired 2-chloro-4-substituted product.

Experimental Protocol

Objective: Synthesis of **2-Chloro-4-(2,2,2-trifluoroethoxy)pyrimidine** on a 10 mmol scale.

Reagents:

- Substrate: 2,4-Dichloropyrimidine (CAS 3934-20-1) - 1.49 g (10 mmol)
- Reagent: 2,2,2-Trifluoroethanol (CAS 75-89-8) - 1.00 g (10 mmol)
- Base: Sodium Hydride (60% dispersion in oil) - 0.44 g (11 mmol)
- Solvent: Anhydrous THF (Tetrahydrofuran) - 20 mL

Step-by-Step Procedure:

- Preparation of Alkoxide:
 - In a flame-dried 3-neck flask under nitrogen atmosphere, suspend NaH (11 mmol) in 10 mL of anhydrous THF.
 - Cool the suspension to 0°C using an ice bath.
 - Add 2,2,2-Trifluoroethanol (10 mmol) dropwise over 15 minutes. Evolution of hydrogen gas () will be observed. Stir for 30 minutes at 0°C until gas evolution ceases and a clear solution (sodium 2,2,2-trifluoroethoxide) forms.
- Nucleophilic Substitution:
 - In a separate flask, dissolve 2,4-Dichloropyrimidine (10 mmol) in 10 mL of anhydrous THF.
 - Cool this solution to 0°C.
 - Slowly cannulate or drip the prepared alkoxide solution into the 2,4-Dichloropyrimidine solution over 30 minutes. Crucial: Maintain 0°C to maximize regioselectivity.
- Work-up:

- Allow the reaction to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 4:1) for the disappearance of the starting material.
- Quench the reaction with saturated aqueous (10 mL).
- Extract with Ethyl Acetate (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous , and concentrate under reduced pressure.
- Purification:
 - Purify the crude residue via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes). The desired C4-substituted product typically elutes first, followed by trace amounts of the C2-isomer or bis-substituted byproduct.

Visualization: Synthesis Pathway

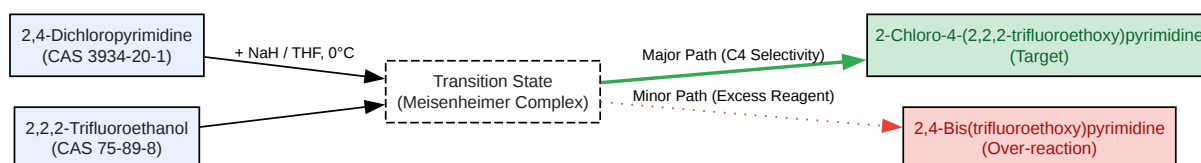


Figure 1: Regioselective Synthesis via SNAr Mechanism

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Figure 1: Reaction pathway demonstrating the regioselective nucleophilic attack at the C4 position of the pyrimidine ring.^{[2][3][4][5][6]}

Applications in Drug Discovery^{[1][10][13][14][15]} Bioisosteric Replacement

The 2,2,2-trifluoroethoxy group is a strategic replacement for standard alkoxy groups (methoxy, ethoxy).

- **Metabolic Stability:** The strong C-F bonds prevent cytochrome P450-mediated O-dealkylation, extending the half-life () of the drug candidate.
- **Lipophilicity:** The fluorine atoms increase the , facilitating better penetration across biological membranes, including the Blood-Brain Barrier (BBB).

Downstream Derivatization

The remaining chlorine at the C2 position is highly reactive, serving as a "handle" for constructing complex libraries.

Reaction Type	Reagent Class	Product Outcome
Suzuki-Miyaura	Aryl Boronic Acids	2-Aryl-4-(trifluoroethoxy)pyrimidines
Buchwald-Hartwig	Amines (Primary/Secondary)	2-Amino-4-(trifluoroethoxy)pyrimidines
Displacement	Thiols / Amines	2-Thio/Amino-substituted derivatives

Visualization: Derivatization Workflow

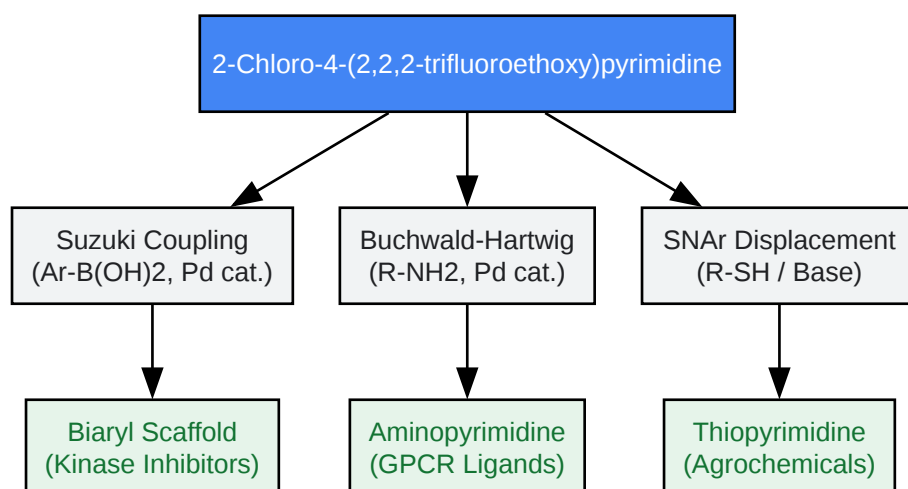


Figure 2: Divergent Synthesis Strategies from the Core Scaffold

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Figure 2: Strategic utilization of the C2-chlorine handle for generating diverse bioactive libraries.

Safety & Handling

- Hazards: Like many halogenated pyrimidines, this compound is likely an irritant to eyes, skin, and the respiratory system.
- Specific Precaution: 2,2,2-Trifluoroethanol (reactant) is toxic and can cause reproductive harm. Handle all steps in a fume hood.
- Storage: Store under inert gas (Nitrogen/Argon) at 2–8°C. Moisture sensitive.

References

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- Fluorine in Medicinal Chemistry: Title: "Fluorine in Medicinal Chemistry and Chemical Biology" Source: Wiley Online Library Context: Discusses the metabolic stability and lipophilicity benefits of trifluoroethoxy groups.
- General Synthesis Protocol (Analogous): Title: "Synthesis of 4-alkoxy-2-chloropyrimidines" Source: Organic Preparations and Procedures International Context: Provides the foundational method for alkoxide displacement on dichloropyrimidine.

- Benchchem Protocol (Analogous)
 - Title: "1-Nitro-3-(2,2,2-trifluoroethoxy)benzene Synthesis"
 - Source:
 - Context: Validates the conditions for gener

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